

# Molecular weight and formula of 3-acetyl-1H-pyrazole-5-carboxylic acid

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## Compound of Interest

Compound Name: 3-acetyl-1H-pyrazole-5-carboxylic acid

Cat. No.: B3021537

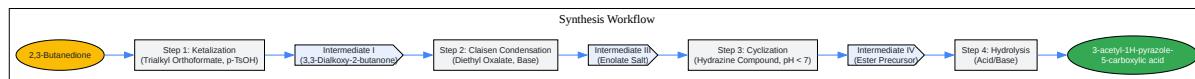
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## Core Molecular Profile

**3-acetyl-1H-pyrazole-5-carboxylic acid** is a bifunctional heterocyclic compound featuring a pyrazole core. The pyrazole ring is a five-membered aromatic heterocycle containing two adjacent nitrogen atoms, a scaffold that is a well-established pharmacophore present in numerous approved drugs<sup>[1][2][3]</sup>. The strategic placement of both an acetyl (a ketone) and a carboxylic acid group makes this molecule a highly versatile intermediate for further chemical elaboration<sup>[4]</sup>.

## Chemical Structure and Isomerism

The structure of **3-acetyl-1H-pyrazole-5-carboxylic acid** incorporates key functional groups that dictate its reactivity. Due to the nature of the pyrazole ring, it can exist in tautomeric forms. While often depicted as the 1H-pyrazole, the proton on the nitrogen can migrate. This property is crucial in its reactivity and biological interactions<sup>[3]</sup>.



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- 3. Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Buy 3-acetyl-1H-pyrazole-5-carboxylic acid | 949034-45-1 [smolecule.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)